

Safe Disposal of 3-Cyclohexylpropan-1-ol: A Procedural Guide

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Compound of Interest

Compound Name: 3-Cyclohexylpropan-1-ol

Cat. No.: B073554

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For researchers and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides detailed procedures for the safe disposal of **3-Cyclohexylpropan-1-ol**, ensuring the protection of personnel and the environment. While **3-Cyclohexylpropan-1-ol** is not classified as a hazardous substance under the OSHA Hazard Communication Standard (29 CFR 1910.1200), it is a combustible liquid with a high water hazard potential, necessitating careful handling and disposal.^{[1][2][3]}

Key Safety and Disposal Information

To facilitate a quick assessment, the following table summarizes the essential safety and disposal parameters for **3-Cyclohexylpropan-1-ol**.

Parameter	Value	Source
CAS Number	1124-63-6	[1][2]
Hazard Classification	Not classified as hazardous	[1][3]
Combustibility	Combustible Liquid (Storage Class 10)	[2]
Flash Point	101.67 °C (215 °F) - closed cup	[2][3][4]
Water Hazard Class (Germany)	WGK 3 (highly hazardous to water)	[2][3]
Personal Protective Equipment (PPE)	Eyeshields, Gloves	[2]
Primary Disposal Route	Licensed hazardous waste disposal company	[5]
Disposal Restrictions	Do not dispose of down the drain or in regular trash	[6][7]

Disposal Protocol

The following step-by-step protocol outlines the approved procedure for the disposal of **3-Cyclohexylpropan-1-ol** from a laboratory setting. This protocol is designed to be compliant with the Resource Conservation and Recovery Act (RCRA) framework, which governs hazardous waste management from "cradle-to-grave".[8][9]

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile) when handling **3-Cyclohexylpropan-1-ol**. [2]
- Conduct all waste handling activities in a well-ventilated area, preferably within a chemical fume hood. [10]
- Ensure an emergency eyewash station and safety shower are readily accessible.

2. Waste Segregation and Collection:

- Collect waste **3-Cyclohexylpropan-1-ol** in a designated, properly labeled waste container.
- The container must be chemically compatible with the alcohol. High-density polyethylene (HDPE) or glass containers are generally suitable.[\[11\]](#)
- Label the waste container clearly with "Waste **3-Cyclohexylpropan-1-ol**" and the associated hazards (e.g., "Combustible").
- Do not mix **3-Cyclohexylpropan-1-ol** with other waste streams, particularly incompatible chemicals such as strong oxidizing agents.[\[6\]](#)[\[11\]](#)

3. Waste Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.[\[12\]](#)
- The storage area should be away from sources of ignition, such as heat, sparks, and open flames.[\[5\]](#)[\[10\]](#)
- Ensure secondary containment is in place to capture any potential leaks or spills.[\[6\]](#)[\[11\]](#)

4. Arranging for Disposal:

- Once the waste container is full or is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[5\]](#)
- Provide the disposal company with a complete and accurate description of the waste, including its composition and any known hazards.

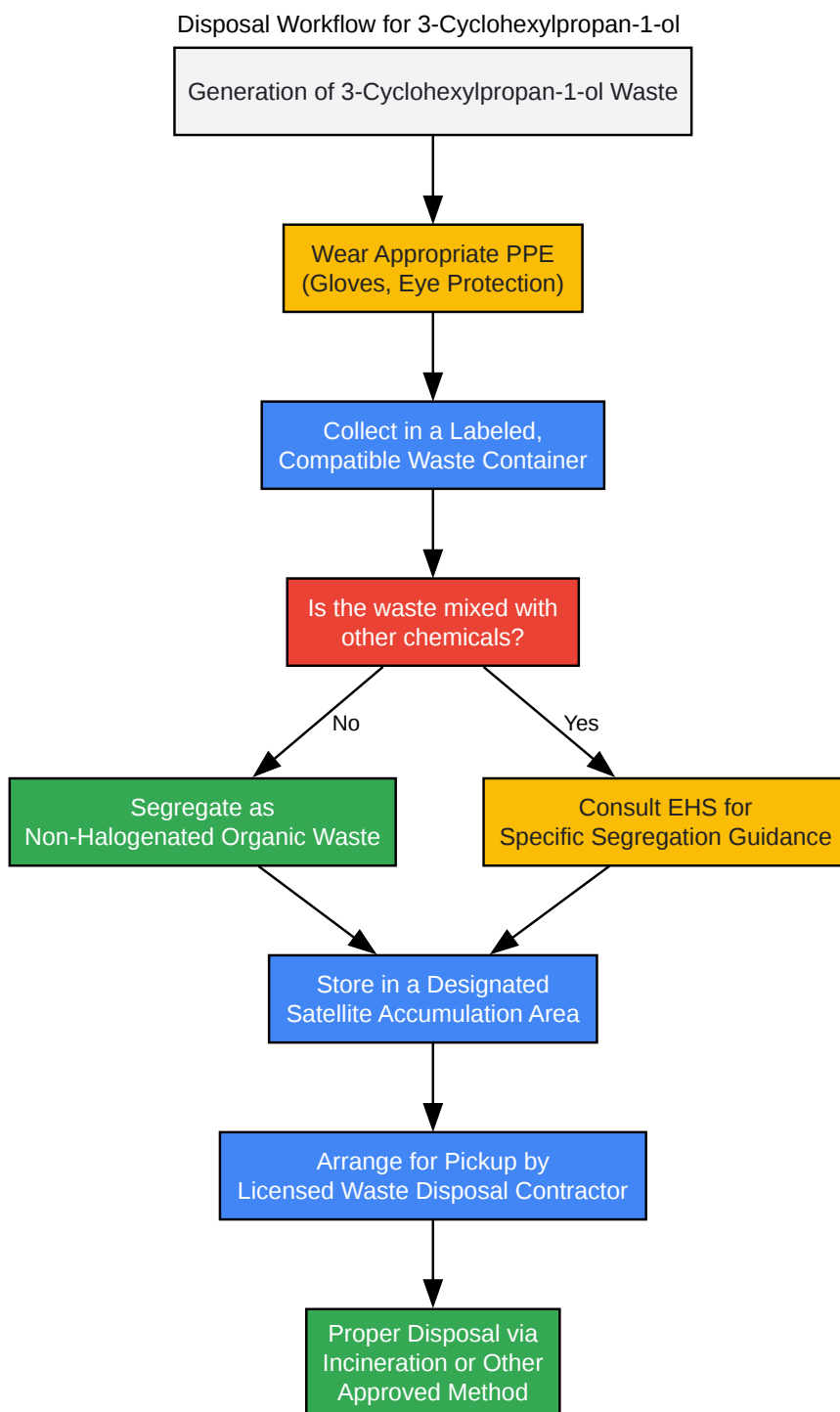
5. Spill Management:

- In the event of a spill, immediately alert personnel in the area.
- For small spills, absorb the material with an inert absorbent, such as vermiculite or sand.

- Collect the absorbent material and place it in a sealed, labeled container for disposal as chemical waste.[\[13\]](#)
- For large spills, evacuate the area and contact your institution's emergency response team.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3-Cyclohexylpropan-1-ol**.



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Caption: Workflow for the safe disposal of **3-Cyclohexylpropan-1-ol**.

This comprehensive guide, including the procedural steps and visual workflow, is designed to empower laboratory professionals to manage the disposal of **3-Cyclohexylpropan-1-ol** safely and in accordance with regulatory standards, thereby fostering a culture of safety and environmental responsibility.

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